

# 8-Methylquinolin-2-amine: An Uncharted Scaffold in Medicinal Chemistry

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## Compound of Interest

Compound Name: 8-Methylquinolin-2-amine

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Despite the significant interest in the quinoline scaffold as a privileged structure in drug discovery, a comprehensive review of scientific literature and chemical databases reveals a notable absence of specific data on the medicinal chemistry applications of **8-Methylquinolin-2-amine**. While numerous studies explore the synthesis and biological activities of a wide array of substituted quinoline derivatives, the specific isomer, **8-Methylquinolin-2-amine**, remains largely uncharacterized in the public domain. Consequently, detailed application notes, experimental protocols, and quantitative biological data for this particular compound are not available at this time.

The quinoline core is a cornerstone in the development of therapeutic agents, with derivatives demonstrating a broad spectrum of pharmacological activities, including anticancer, antimicrobial, anti-inflammatory, and antimalarial properties.[1][2][3] The biological effects of these compounds are often finely tuned by the nature and position of substituents on the quinoline ring.

General synthetic strategies for 2-aminoquinolines are well-established and typically involve cyclization reactions of appropriately substituted anilines or amination of pre-formed quinoline rings.[4][5][6] For instance, the synthesis of 2-aminoquinoline derivatives can be achieved through methods like the Vilsmeier-Haack formylation of N-arylamides followed by cyclization and amination.[4] However, specific experimental protocols for the targeted synthesis of **8-Methylquinolin-2-amine** are not explicitly detailed in the surveyed literature.

Similarly, while extensive research has been conducted on the biological evaluation of various 2-aminoquinoline analogs, this has not extended to the 8-methyl substituted variant. For example, studies on other substituted 2-aminoquinolines have identified compounds with potent antifungal activity.[7] The structurally related 8-aminoquinoline scaffold is a well-known pharmacophore, particularly in the development of antimalarial drugs like primaquine and tafenoquine.[8] Derivatives of 8-aminoquinoline have also been explored as fluorescent probes for metal ions and as components of potential anticancer and antiviral agents.[9][10]

PubChem, a comprehensive database of chemical molecules and their activities, contains entries for related compounds such as 8-Methylquinoline, 2-Methyl-8-aminoquinoline, and 7-methylquinolin-8-amine.[11][12][13] These entries provide basic physicochemical data and hazard information but lack any associated biological activity data or links to medicinal chemistry studies for **8-Methylquinolin-2-amine** itself.

In conclusion, the application of **8-Methylquinolin-2-amine** in medicinal chemistry represents an unexplored area of research. There is a clear lack of published data regarding its synthesis, biological activity, quantitative metrics such as IC50 or EC50 values, and its mechanism of action or associated signaling pathways. Therefore, it is not possible to provide the detailed Application Notes and Protocols as requested for this specific compound. Further research would be required to synthesize and evaluate **8-Methylquinolin-2-amine** to determine its potential utility in drug discovery and development.

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